

Commercial availability and suppliers of Ethyl 3-ethoxypicolinate

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Compound of Interest

Compound Name: Ethyl 3-ethoxypicolinate

Cat. No.: B15069786

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Ethyl 3-ethoxypicolinate: A Guide for Researchers

For professionals in research, drug development, and scientific fields, this technical guide provides a comprehensive overview of **Ethyl 3-ethoxypicolinate**, including its commercial availability and known suppliers.

Introduction

Ethyl 3-ethoxypicolinate, with the CAS Number 1215168-86-7, is a commercially available substituted picolinate ester. While its specific applications and biological activities are not extensively documented in publicly available scientific literature, its availability from various chemical suppliers suggests its use as a research chemical, potentially as a building block in organic synthesis or as a scaffold in the development of novel compounds. This guide consolidates the available commercial and supplier information for this compound.

Commercial Availability and Suppliers

Ethyl 3-ethoxypicolinate is available for purchase from several chemical suppliers, primarily for research and development purposes. The purity levels and available quantities vary by supplier. Researchers are advised to request certificates of analysis (CoA) for batch-specific data.

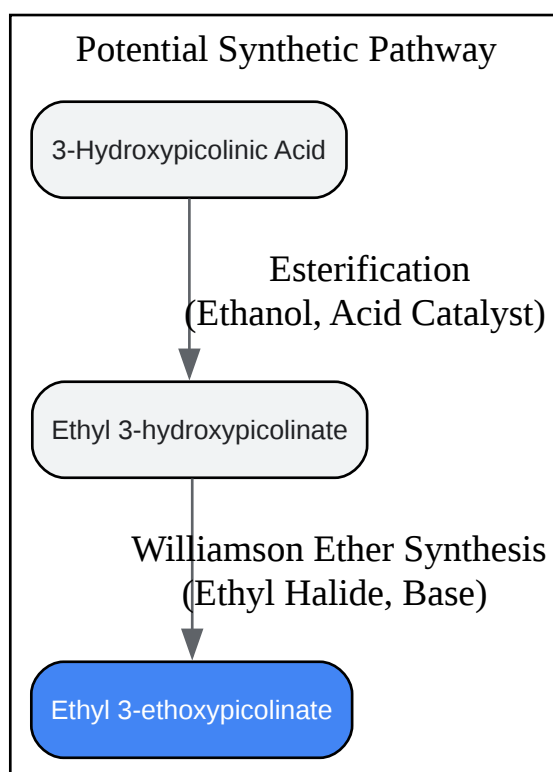
Supplier	CAS Number	Purity	Available Quantities	Notes
--INVALID-LINK--	1215168-86-7	Not specified; CoA available upon request	Available upon request	For research and development use only. [1]
--INVALID-LINK--	1215168-86-7	≥95%	1g, 5g, 25g, 100g	For research use only.
--INVALID-LINK--	1215168-86-7	≥96%	Available upon request	For research use only.
ChemScence	1215168-86-7	>98%	5mg, 10mg, 25mg, 50mg, 100mg	For research use only.
BLD Pharm	1215168-86-7	95%	1g, 5g	For research use only.

Synthesis and Experimental Protocols

Detailed, peer-reviewed synthesis protocols specifically for **Ethyl 3-ethoxypicolinate** are not readily available in the scientific literature. However, general methods for the synthesis of picolinate esters are well-established and can provide a logical starting point for its preparation in a laboratory setting. A potential synthetic route is illustrated below.

Logical Synthesis Workflow

A plausible synthetic pathway for **Ethyl 3-ethoxypicolinate** would involve the etherification of a 3-hydroxypicolinate precursor followed by esterification, or the etherification of an existing ethyl 3-hydroxypicolinate.



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Caption: Potential synthesis of **Ethyl 3-ethoxypicolinate**.

Biological Activity and Signaling Pathways

As of the latest available information, there are no published studies detailing the biological activity or any associated signaling pathways of **Ethyl 3-ethoxypicolinate**. Researchers investigating this compound would be breaking new ground in characterizing its pharmacological or biological effects.

Conclusion

Ethyl 3-ethoxypicolinate is a commercially available compound with potential applications in chemical synthesis and drug discovery. However, a significant gap exists in the scientific literature regarding its synthesis, experimental use, and biological function. This guide provides a summary of the available supplier information to aid researchers in procuring this compound for further investigation. Future research is needed to elucidate the properties and potential applications of **Ethyl 3-ethoxypicolinate**.

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References

- 1. 1215168-86-7 Ethyl 3-Ethoxypicolinate AKSci 8918FF [aksci.com]
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